

Best practices for personal protective equipment when using Iodine-125

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Compound of Interest

Compound Name: Iodine-125

Cat. No.: B085253

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Technical Support Center: Iodine-125 Safety Protocols

This guide provides best practices, troubleshooting, and frequently asked questions for the safe handling of **Iodine-125** (I-125) in a research and drug development setting. Adherence to these protocols is critical to minimize radiation exposure and prevent contamination.

Frequently Asked Questions (FAQs)

Q1: What are the primary radiation hazards associated with **Iodine-125**?

A1: **Iodine-125** emits low-energy gamma and X-rays, presenting both an external and internal radiation hazard.^{[1][2]} The primary concern is internal exposure, as iodine concentrates in the thyroid gland if inhaled or ingested.^{[3][4]} Unbound or "free" I-125 is volatile and can become airborne, increasing the risk of inhalation.^{[3][5]}

Q2: What is the minimum required Personal Protective Equipment (PPE) for handling I-125?

A2: The minimum PPE includes a lab coat, safety glasses, and disposable gloves.^{[6][7][8]} For handling open sources of I-125, it is best practice to wear two pairs of gloves and change the outer pair frequently.^{[1][3][4][9]}

Q3: When should I wear a dosimetry badge?

A3: Whole-body and ring dosimeters are required when handling quantities of I-125 greater than 5.0 millicuries (mCi) at any one time.[5] All personnel in a lab where I-125 is being handled should wear a whole-body dosimeter.[9] The ring badge should be worn on the hand most likely to come into contact with the radioactive material.[9]

Q4: How should I properly shield **Iodine-125**?

A4: Lead foil or sheets are the most effective shielding for the gamma rays emitted by I-125.[9] A thin layer of lead (0.02 mm) can reduce the radiation intensity by 50%.[2][9] Store and handle millicurie quantities of I-125 behind lead shielding approximately 3 mm thick.[1][10]

Q5: What type of survey meter is best for detecting I-125 contamination?

A5: A survey meter equipped with a thin-crystal sodium iodide (NaI) probe is highly recommended for detecting the low-energy gamma rays of I-125.[3][9] Standard Geiger-Müller (GM) probes are very inefficient at detecting I-125 and should only be used for identifying gross contamination.[3][5]

Troubleshooting Guides

Problem: My survey meter shows contamination on my hands after an experiment, even after removing my gloves.

- Solution:
 - Immediately wash your hands thoroughly with lukewarm water and mild soap.[11] Avoid using hot water or abrasive scrubbing, as this can increase skin absorption.[11]
 - Re-survey your hands with a NaI probe.
 - If contamination persists, notify your institution's Radiation Safety Officer (RSO) immediately for further instructions.[9]
 - Document the incident as required by your institution.

Problem: I suspect a small spill of I-125 on my lab bench.

- Solution:

- Alert others in the immediate area of the spill.[\[11\]](#)
- Contain the spill by covering it with absorbent paper.[\[11\]](#)
- Wear appropriate PPE, including double gloves, a lab coat, and safety glasses.
- Clean the area starting from the outer edge of the spill and working inward. Use a decontamination solution or soap and water. For spills of unreacted radioiodine, a solution of sodium thiosulfate can be used to stabilize the iodine.[\[4\]](#)[\[5\]](#)
- Survey the area with a NaI probe to ensure all contamination has been removed. The area should be at background radiation levels.
- Dispose of all contaminated materials (absorbent paper, gloves, etc.) in the designated radioactive waste container.
- Report the incident to your RSO.

Problem: The I-125 solution may have become volatile.

- Solution:
 - Volatility of I-125 is increased in acidic solutions ($\text{pH} < 7$) and upon freezing.[\[1\]](#)[\[3\]](#)[\[5\]](#)
Always store NaI-125 solutions at room temperature and maintain a basic pH.[\[1\]](#)[\[3\]](#)
 - If you suspect volatilization (e.g., from an acidic solution), handle the material exclusively within a certified fume hood equipped with a charcoal filter.[\[6\]](#)[\[12\]](#)
 - Vent stock vials through a charcoal trap before use.[\[3\]](#)[\[5\]](#)
 - If a spill of volatile I-125 occurs, hold your breath, vacate the area immediately, close the door, and contact your RSO.[\[3\]](#)

Quantitative Data Summary

Table 1: **Iodine-125** Physical Characteristics

Property	Value
Half-Life	60.14 days[1][3]
Primary Emissions	35 keV Gamma Ray, 27-32 keV X-rays[2]
Half-Value Layer (Lead)	0.02 mm[2][9]
Annual Limit on Intake (Inhalation)	60 μ Ci[1]
Annual Limit on Intake (Ingestion)	40 μ Ci[1]

Table 2: Unshielded Dose Rates from a 1 mCi I-125 Point Source

Distance	Dose Rate (mrem/hour)
1 cm	1560 - 2750[5]
10 cm	15.5 - 27.5[5]
100 cm	0.142 - 0.27[5]

Table 3: Survey Meter Probe Efficiency for I-125

Probe Type	Approximate Efficiency
Sodium Iodide (NaI)	~13-30%[3][4][5]
Geiger-Müller (GM)	~0.07-0.5%[3][4][5]

Experimental Protocols

Protocol 1: Standard Procedure for Handling Microcurie Quantities of I-125

- Preparation:
 - Designate a specific work area for I-125 use.[9]
 - Cover the work surface with plastic-backed absorbent paper.[8]

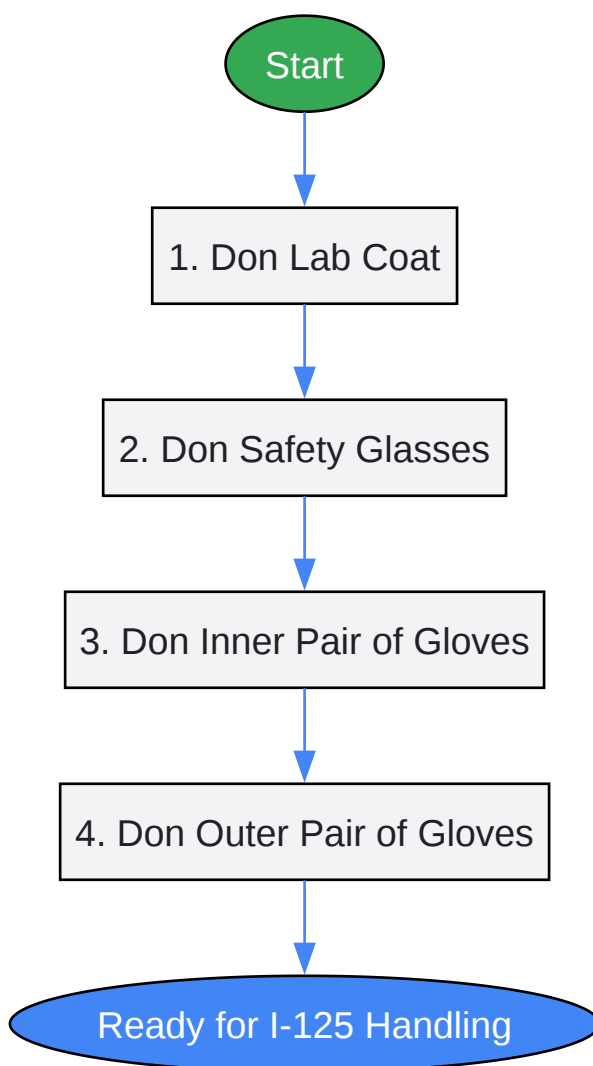
- Assemble all necessary materials, including PPE, shielding, and waste containers.
- Donning PPE:
 - Put on a lab coat and safety glasses.
 - Put on the first pair of disposable gloves.
 - Put on the second pair of disposable gloves.
- Handling I-125:
 - Place the I-125 vial behind appropriate lead shielding.[\[9\]](#)
 - Use forceps or other remote handling tools whenever possible.[\[3\]](#)
 - Perform all operations over a spill tray.[\[1\]](#)
 - Do not pipette by mouth.[\[9\]](#)
- Post-Handling:
 - Secure all I-125 in a shielded container.[\[1\]](#)
 - Dispose of radioactive waste in the designated container.
 - Survey the work area, your hands (with gloves on), and your lab coat for contamination using a NaI probe.[\[9\]](#)
- Doffing PPE:
 - Remove the outer pair of gloves and dispose of them in the radioactive waste.
 - Remove the lab coat and hang it in the designated area.
 - Remove the inner pair of gloves and dispose of them.
 - Wash hands thoroughly.

- Survey hands and clothing for any residual contamination before leaving the lab.[1]

Protocol 2: Emergency Procedure for a Major I-125 Spill

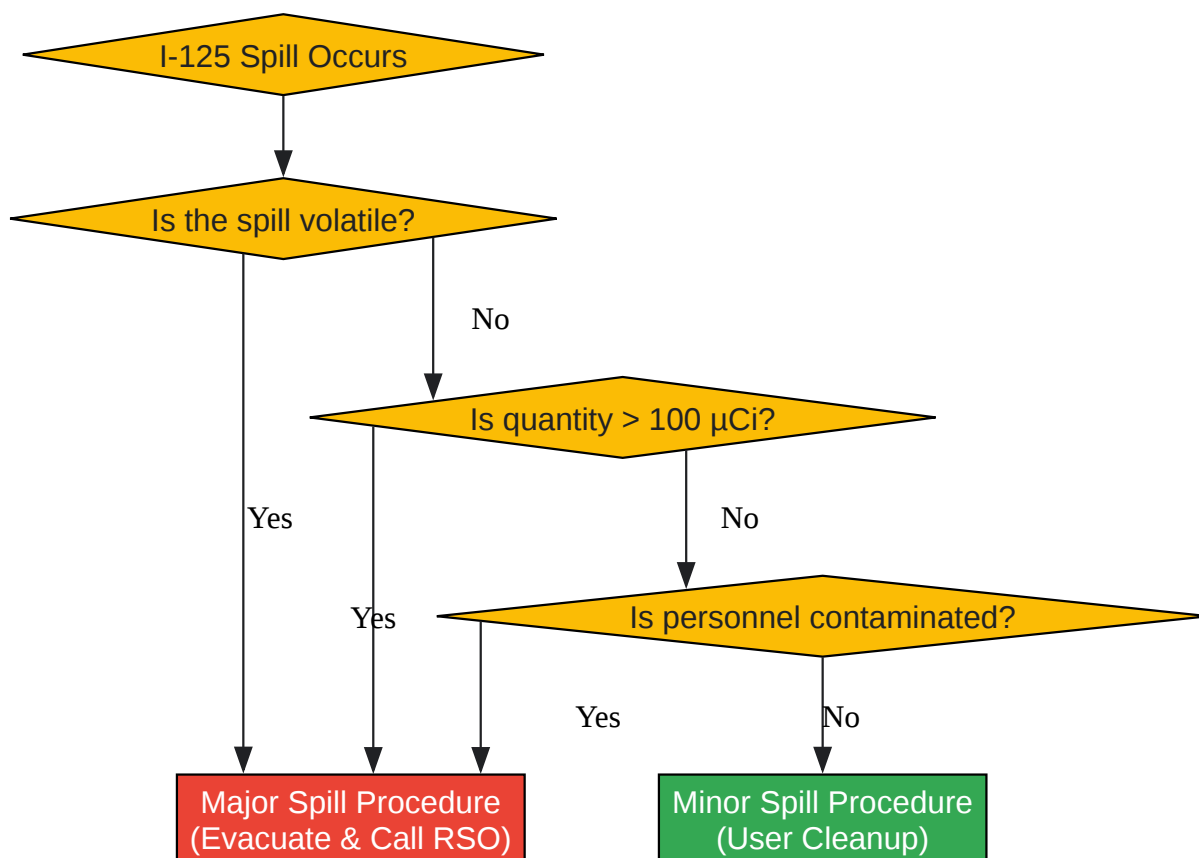
- Clear the Area: Notify all persons not involved in the spill to vacate the room immediately.[13]
- Prevent Spread: Cover the spill with absorbent paper, but do not attempt to clean it up. Limit the movement of all personnel who may be contaminated.[13]
- Shield the Source: If it can be done without further contamination or significant exposure, shield the spill.[13]
- Secure the Room: Close and lock the door to prevent entry.[13]
- Call for Help: Notify your institution's Radiation Safety Officer immediately.[13]
- Personnel Decontamination:
 - Remove contaminated clothing.[11]
 - Flush contaminated skin with lukewarm water and wash with mild soap.[11][13]

Visualizations



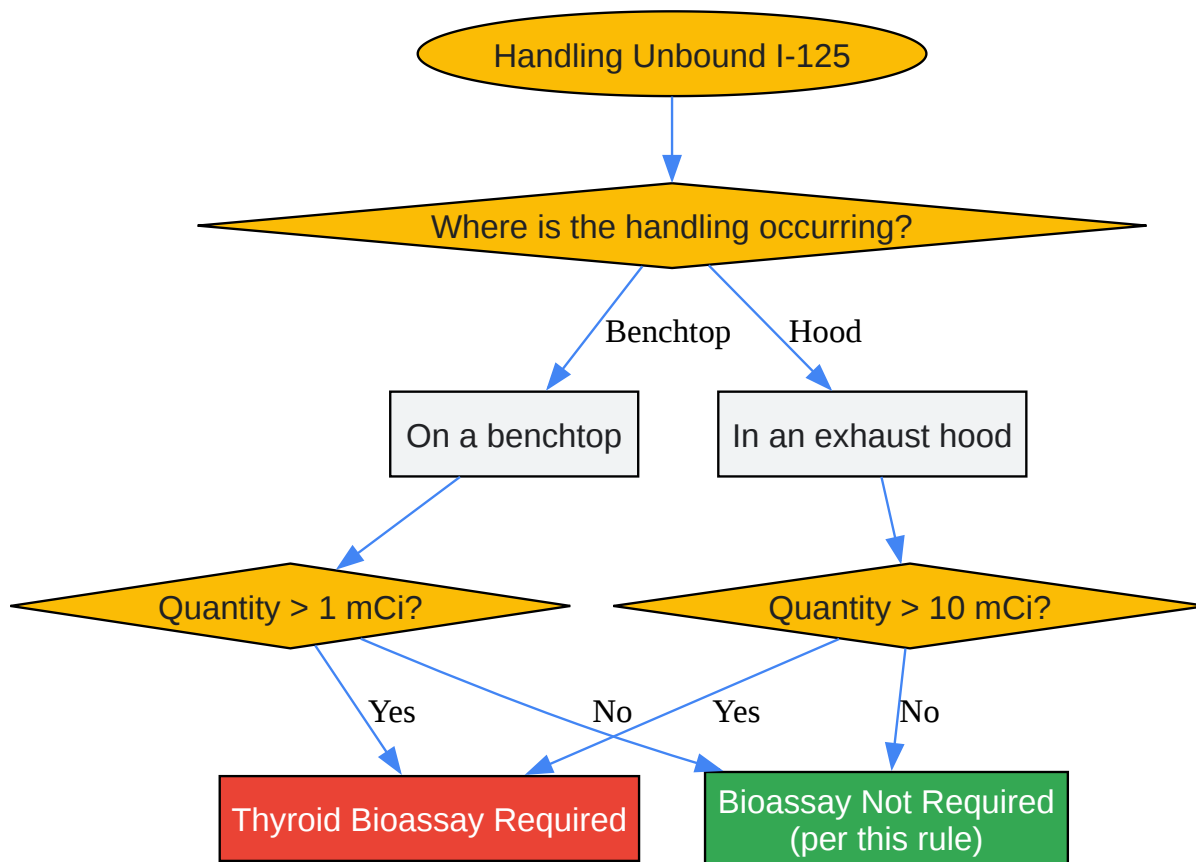
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Caption: Workflow for donning Personal Protective Equipment (PPE).



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Caption: Decision tree for responding to an **Iodine-125** spill.



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Caption: Logic for determining when a thyroid bioassay is required.

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